

difference between propham and 4-aminopropham

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Compound of Interest

Compound Name: *propan-2-yl N-(4-aminophenyl)carbamate*

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Comparative Profiling of Phenylcarbamates: Propham vs. 4-Aminopropham in Agrochemical and Pharmacological Development

Executive Summary

Propham (isopropyl phenylcarbamate) is a well-documented carbamate ester utilized historically as a selective herbicide and plant growth regulator[1]. Its primary mechanism involves the disruption of normal cell division and protein synthesis in plants[1], while in mammals, it acts as a reversible inhibitor of acetylcholinesterase (AChE)[2]. 4-Aminopropham (isopropyl 4-aminophenylcarbamate) is a structural derivative featuring a primary amine substitution at the para position of the phenyl ring[3]. This seemingly minor structural modification fundamentally alters the molecule's electron distribution, binding affinity, and metabolic fate. This whitepaper provides an in-depth technical analysis of the divergent physicochemical properties, pharmacodynamics, and synthetic methodologies of these two compounds.

Structural and Physicochemical Divergence

The core structural difference between prothion and 4-aminoprothion lies in the para-amino substitution on the aromatic ring. Prothion possesses an unsubstituted, highly lipophilic phenyl ring, allowing it to readily penetrate plant cuticles and lipid bilayers, which is reflected in its LogP of 2.60[1].

The introduction of the amino group (-NH₂) in 4-aminoprothion introduces two critical physicochemical changes:

- **Electronic Effects:** The amino group is a strong electron-donating group via resonance (+R effect). This increases the electron density across the phenyl ring, which subsequently alters the electrophilicity of the carbamate carbonyl group.
- **Hydrogen Bonding:** The primary amine acts as both a hydrogen bond donor and acceptor, significantly shifting the molecule's solubility profile and introducing new potential binding interactions with target proteins.

Table 1: Comparative Physicochemical Data

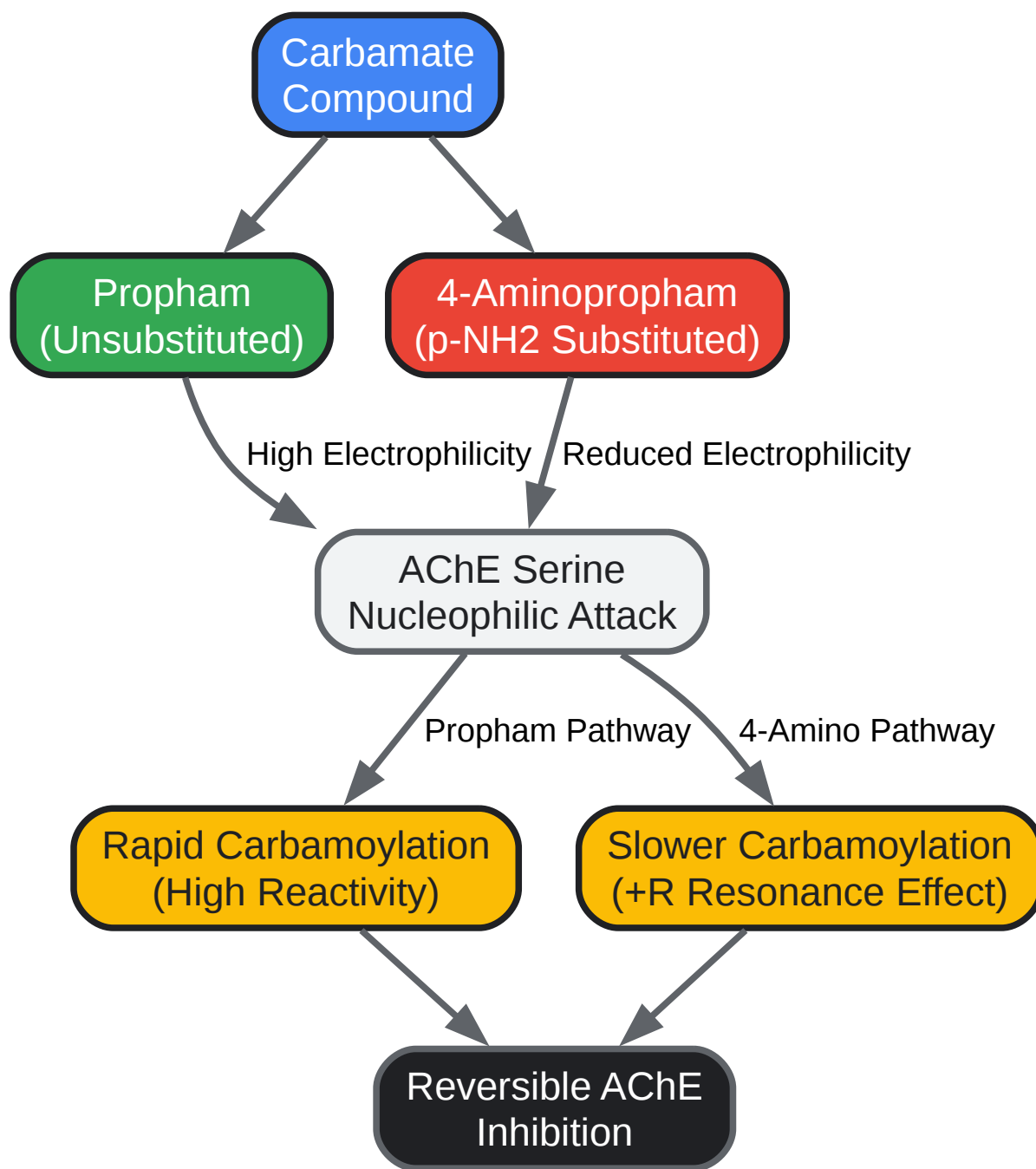
Property	Prothion (IPC)	4-Aminoprothion
CAS Number	122-42-9[4]	30694-25-8[3]
Molecular Formula	C ₁₀ H ₁₃ NO ₂ [1]	C ₁₀ H ₁₄ N ₂ O ₂ [5]
Molecular Weight	179.22 g/mol [2]	194.23 g/mol [5]
LogP (Octanol/Water)	2.60[1]	~1.65 (Predicted)
Water Solubility	250 mg/L[6]	>1000 mg/L (Predicted)
Primary Metabolism	Para-hydroxylation[7]	N-acetylation / N-oxidation
Electronic Effect	Neutral phenyl ring	+R (Electron-donating)

Mechanistic and Pharmacodynamic Differences

Carbamates act as neurotoxins in mammals by forming unstable complexes with cholinesterases via the carbamoylation of the active site serine[2]. Because this inhibition is

reversible, acetylcholine eventually breaks down, but acute exposure can lead to a cholinergic crisis[2].

The para-amino substitution in 4-aminoprotham alters the pharmacodynamics of this interaction. The +R resonance effect of the amino group pushes electron density toward the carbamate linkage. This resonance stabilization makes the carbonyl carbon less electrophilic, theoretically reducing its susceptibility to nucleophilic attack by the AChE serine hydroxyl group. Consequently, 4-aminoprotham is predicted to have a slower rate of carbamoylation compared to the highly reactive unsubstituted protham.



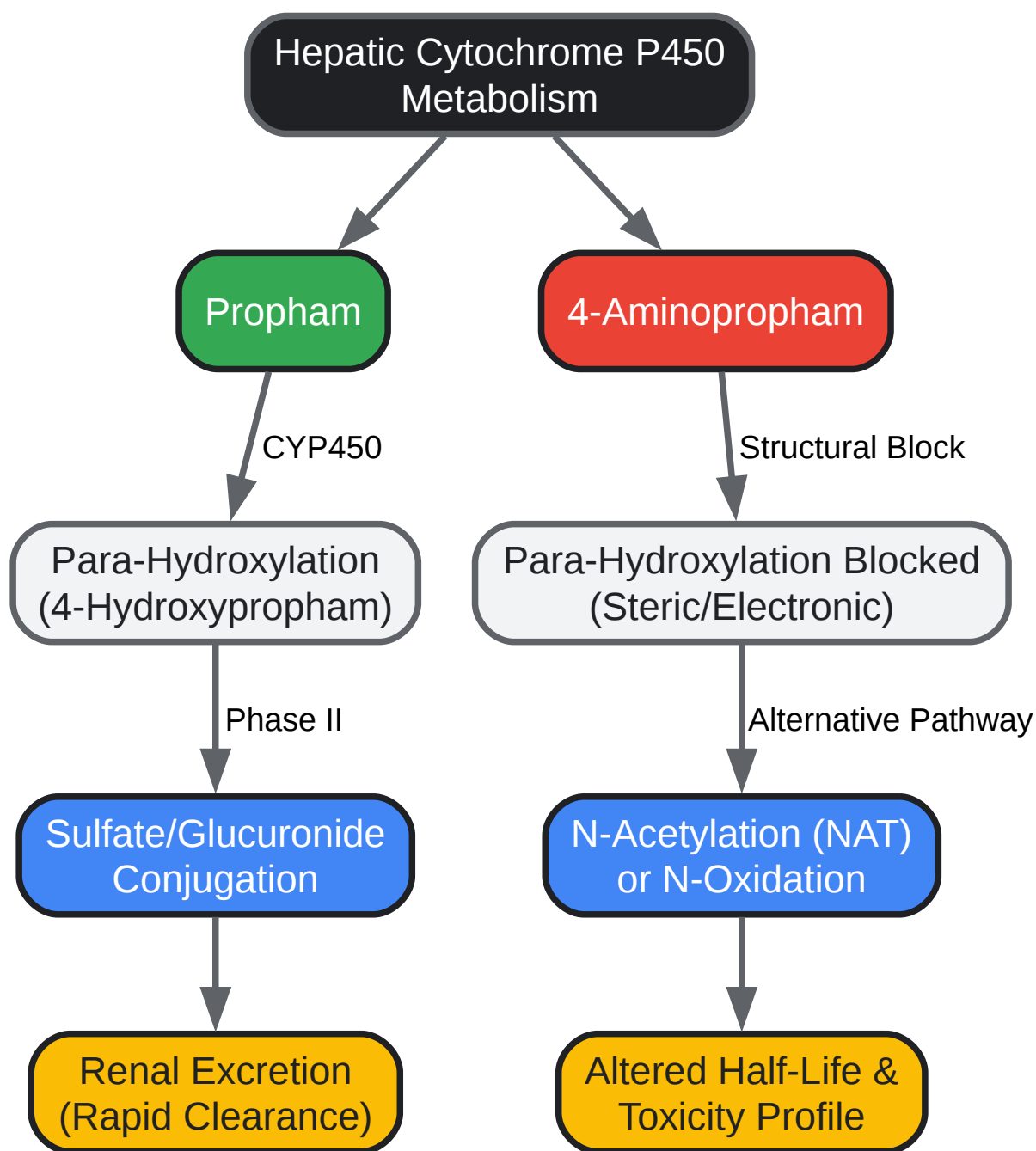
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Fig 1: Comparative AChE carbamoylation pathways for prothiam and 4-aminoprothiam.

Metabolic Fate and Pharmacokinetics

The metabolic trajectory of protham in mammalian systems is well-characterized. In rats, protham is rapidly metabolized by hydrolytic and oxidative mechanisms, with the primary urinary metabolite being the sulfate ester of isopropyl N-(4-hydroxyphenyl)carbamate (4-hydroxyprotham)[7]. The biological half-life in most organs is remarkably short (3 to 8 hours), followed by rapid renal excretion[7].

In contrast, the metabolic fate of 4-aminoprotham is fundamentally redirected due to steric and chemical blocking. Because the para position is already occupied by the amino group, cytochrome P450-mediated para-hydroxylation is impossible. Instead, the molecule is forced down alternative Phase I and Phase II pathways. The primary amine is highly susceptible to N-acetylation by N-acetyltransferases (NATs) or N-oxidation to form reactive hydroxylamines. This shift not only alters the biological half-life but introduces a divergent toxicological profile, as hydroxylamines are known precursors to methemoglobinemia and DNA-adduct formation.



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Fig 2: Divergent metabolic fates due to the para-amino substitution in 4-aminopropham.

Experimental Protocols & Methodologies

To investigate these compounds in a laboratory setting, researchers must utilize protocols that are logically sound and self-validating.

Protocol 1: Regioselective Synthesis of 4-Aminopropham

Causality: Direct synthesis using p-phenylenediamine and isopropyl chloroformate yields an inseparable mixture of mono- and bis-carbamates due to competing nucleophilicity. To ensure absolute regioselectivity, we utilize p-nitroaniline as the starting material. The electron-withdrawing nitro group is non-nucleophilic, allowing exclusive carbamoylation of the amine. Subsequent catalytic hydrogenation selectively reduces the nitro group without cleaving the sensitive carbamate ester. **Self-Validating System:** The cessation of hydrogen gas uptake during Step 2 acts as a stoichiometric, real-time indicator of reaction completion.

Step-by-Step Methodology:

- **Carbamoylation:** Dissolve 10 mmol of p-nitroaniline in 50 mL of anhydrous dichloromethane (DCM) containing 12 mmol of pyridine. Cool to 0°C.
- **Addition:** Dropwise, add 11 mmol of isopropyl chloroformate. Stir for 4 hours, allowing the reaction to reach room temperature.
- **Workup:** Wash the organic layer with 1M HCl, saturated NaHCO₃, and brine. Dry over MgSO₄ and evaporate to yield isopropyl 4-nitrophenylcarbamate.
- **Reduction:** Dissolve the intermediate in 30 mL of methanol. Add 10 mol% Palladium on Carbon (Pd/C, 10%).
- **Hydrogenation:** Purge the flask and stir under a hydrogen atmosphere (1 atm) using a balloon. Monitor H₂ consumption.
- **Purification:** Once H₂ uptake ceases (approx. 2-4 hours), filter the mixture through a Celite pad to remove the catalyst. Concentrate the filtrate in vacuo to yield pure 4-aminopropham.

Protocol 2: In Vitro AChE Inhibition Assay (Modified Ellman's Method)

Causality: To quantify the difference in electrophilicity and binding affinity between prothiamine and 4-aminoprothiamine, we measure their IC_{50} against AChE. We use acetylthiocholine as a synthetic substrate, which is cleaved to thiocholine. Thiocholine reacts with DTNB to form the yellow 5-thio-2-nitrobenzoate (TNB) anion. **Self-Validating System:** The assay is run continuously. A perfectly linear increase in absorbance in the uninhibited control wells validates that the enzyme is stable and the substrate is not depleted, ensuring all derived IC_{50} values are mathematically sound.

Step-by-Step Methodology:

- **Reagent Preparation:** Prepare 0.1 M phosphate buffer (pH 8.0). Prepare stock solutions of prothiamine and 4-aminoprothiamine in DMSO (max final DMSO concentration <1%).
- **Enzyme/Inhibitor Incubation:** In a 96-well microplate, add 140 μ L of buffer, 20 μ L of AChE (0.05 U/mL), and 20 μ L of the test compound at varying concentrations. Incubate at 25°C for 15 minutes to allow the reversible carbamoylation equilibrium to establish.
- **Reaction Initiation:** Add 10 μ L of DTNB (3 mM) and 10 μ L of acetylthiocholine iodide (15 mM) to each well.
- **Kinetic Measurement:** Immediately read the absorbance at 412 nm every 30 seconds for 10 minutes using a microplate reader.
- **Data Analysis:** Calculate the initial velocity () from the linear portion of the absorbance-time curve. Plot % inhibition against $\log[\text{inhibitor}]$ to determine the IC_{50} .

References

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